

A Comprehensive Technical Guide to the Spectroscopic Characterization of Cyclopentyltriphenylphosphonium Bromide

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Compound of Interest

Compound Name:	Cyclopentyltriphenylphosphonium bromide
CAS No.:	7333-52-0
Cat. No.:	B1586297

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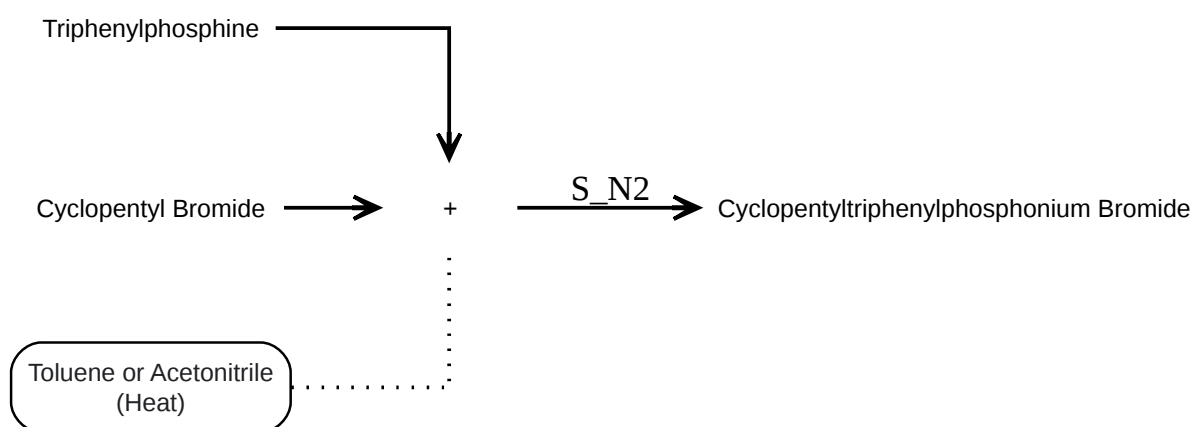
For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the spectroscopic data for **Cyclopentyltriphenylphosphonium Bromide**, a quaternary phosphonium salt. As a versatile reagent and building block in organic synthesis, particularly in Wittig reactions, a thorough understanding of its structural and spectroscopic properties is paramount for its effective application. This document, crafted from the perspective of a Senior Application Scientist, offers not only the core data but also the underlying principles and experimental considerations for its characterization by Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

Molecular Structure and Synthesis Overview

Cyclopentyltriphenylphosphonium bromide possesses a tetracoordinate phosphorus atom bonded to three phenyl groups and one cyclopentyl group, with a bromide counter-ion.

Synthesis: The most common and direct route to **Cyclopentyltriphenylphosphonium bromide** is through the quaternization of triphenylphosphine with cyclopentyl bromide. This is a classic S_N2 reaction where the nucleophilic phosphorus atom of triphenylphosphine attacks the electrophilic carbon of cyclopentyl bromide bearing the bromine atom.



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Caption: Synthetic scheme for **Cyclopentyltriphenylphosphonium Bromide**.

The reaction is typically carried out in a polar aprotic solvent like acetonitrile or a non-polar solvent like toluene under reflux to drive the reaction to completion. The resulting phosphonium salt often precipitates from the reaction mixture upon cooling and can be purified by recrystallization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of **Cyclopentyltriphenylphosphonium Bromide** in solution. We will consider ¹H, ¹³C, and ³¹P NMR.

¹H NMR Spectroscopy

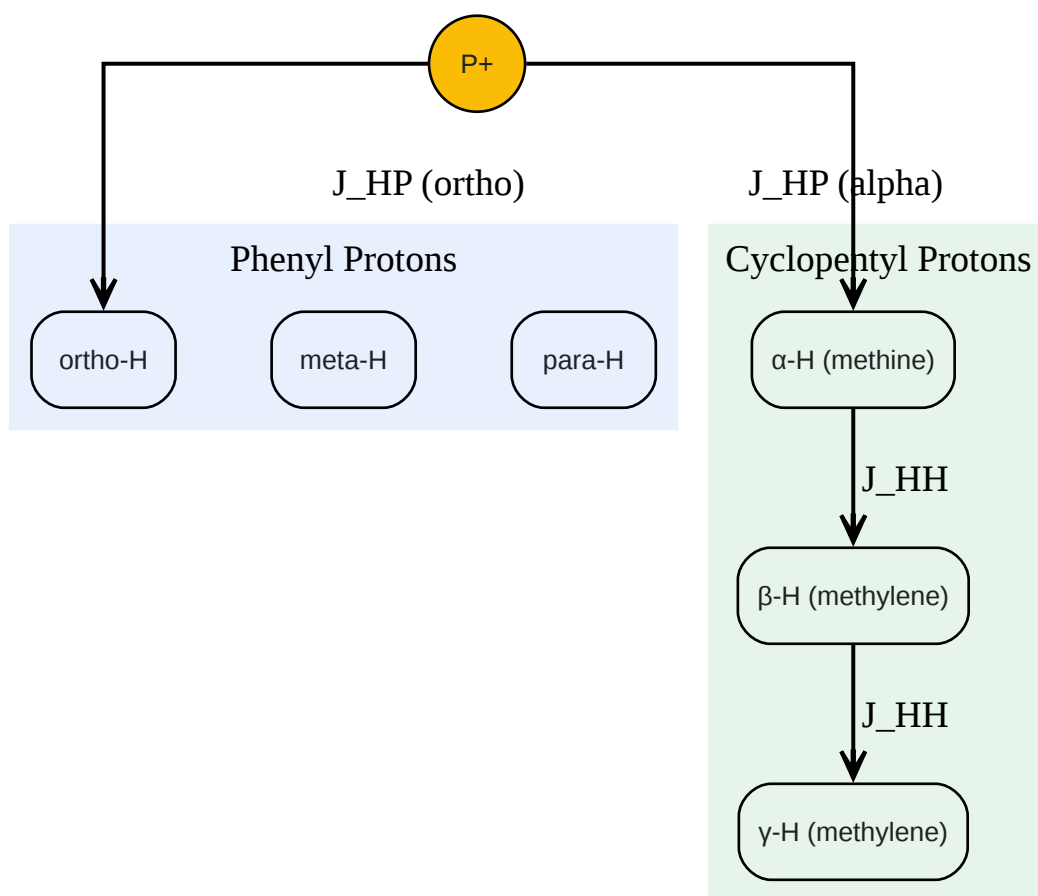
The ¹H NMR spectrum provides detailed information about the proton environments in the molecule.

Expected Spectrum:

- **Phenyl Protons:** The fifteen protons on the three phenyl rings will appear as a complex multiplet in the aromatic region, typically between 7.5 and 8.0 ppm. The electron-withdrawing phosphonium center deshields these protons.
- **Cyclopentyl Protons:**
 - The methine proton attached to the phosphorus atom (α -proton) will be significantly deshielded and will appear as a multiplet further downfield compared to the other cyclopentyl protons. It will also show coupling to the ^{31}P nucleus.
 - The remaining eight protons on the cyclopentyl ring (β and γ protons) will be in a more shielded environment and will appear as multiplets in the aliphatic region, likely between 1.5 and 2.5 ppm.

Experimental Protocol for ^1H NMR:

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- **Instrumentation:** The spectrum is acquired on a 400 MHz or higher field NMR spectrometer.
- **Acquisition Parameters:**
 - A standard pulse program for ^1H NMR is used.
 - The spectral width is set to cover the expected chemical shift range (e.g., 0-10 ppm).
 - A sufficient number of scans (e.g., 16 or 32) are averaged to obtain a good signal-to-noise ratio.
- **Processing:** The raw data is Fourier transformed, phase-corrected, and baseline-corrected. The chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).



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Caption: Key ^1H NMR couplings in **Cyclopentyltriphenylphosphonium Bromide**.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum reveals the number of unique carbon environments and provides information about their electronic environment.

Expected Spectrum:

- Phenyl Carbons:
 - The ipso-carbon (directly attached to P) will appear as a doublet due to coupling with the ^{31}P nucleus, typically in the range of 115-120 ppm.
 - The ortho, meta, and para carbons will also show coupling to phosphorus, with the coupling constants decreasing with distance from the phosphorus atom. These will appear

in the aromatic region (128-135 ppm).

- Cyclopentyl Carbons:
 - The α -carbon (attached to P) will be significantly deshielded and show a large one-bond coupling to the ^{31}P nucleus.
 - The β and γ carbons will appear at higher fields (more shielded) in the aliphatic region (25-35 ppm) and will exhibit smaller two- and three-bond couplings to phosphorus.

Experimental Protocol for ^{13}C NMR:

- Sample Preparation: A more concentrated sample (20-50 mg in 0.6 mL of solvent) is typically required compared to ^1H NMR.
- Instrumentation: A 100 MHz or higher frequency spectrometer (for a 400 MHz ^1H instrument) is used.
- Acquisition Parameters:
 - A proton-decoupled pulse sequence is standard to simplify the spectrum to singlets (or doublets where C-P coupling is present).
 - A wider spectral width (e.g., 0-160 ppm) is necessary.
 - A larger number of scans is required due to the low natural abundance of ^{13}C .
- Processing: Similar to ^1H NMR, the data is processed and referenced to the solvent signal.

^{31}P NMR Spectroscopy

^{31}P NMR is a highly diagnostic technique for phosphorus-containing compounds.

Expected Spectrum:

- **Cyclopentyltriphenylphosphonium bromide** will show a single resonance in the ^{31}P NMR spectrum.

- For tetracoordinate phosphonium salts, the chemical shift is typically in the range of +20 to +40 ppm (relative to 85% H_3PO_4). The exact chemical shift is sensitive to the electronic and steric nature of the substituents on the phosphorus atom.[1]

Experimental Protocol for ^{31}P NMR:

- Sample Preparation: Similar concentration to ^1H NMR is usually sufficient.
- Instrumentation: The spectrometer must be equipped with a broadband probe capable of observing the ^{31}P nucleus.
- Acquisition Parameters:
 - Proton decoupling is typically used to produce a sharp singlet.
 - The spectral width should be sufficient to cover the expected range for phosphonium salts.
- Processing: The spectrum is referenced to an external standard of 85% H_3PO_4 .

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups and bonding within the molecule.

Expected Spectrum:

- Aromatic C-H stretching: Sharp bands above 3000 cm^{-1} .
- Aliphatic C-H stretching: Bands just below 3000 cm^{-1} for the cyclopentyl group.
- Aromatic C=C stretching: Overtone and combination bands in the $1600\text{-}2000\text{ cm}^{-1}$ region and fundamental vibrations around $1450\text{-}1600\text{ cm}^{-1}$.
- P-Phenyl vibrations: A characteristic sharp and strong band around $1435\text{-}1440\text{ cm}^{-1}$ is indicative of the P-Ph moiety.[2] Another band around $1100\text{-}1120\text{ cm}^{-1}$ is also characteristic of the P-C bond.[2]
- C-H bending: Bands for the cyclopentyl group will be present in the fingerprint region.

- C-Br stretching: The C-Br stretch of any residual starting material would appear in the low-frequency region ($690\text{--}515\text{ cm}^{-1}$), but this is not part of the phosphonium salt itself.[3]

Experimental Protocol for IR Spectroscopy:

- Sample Preparation:
 - KBr Pellet: The solid sample is finely ground with dry potassium bromide (KBr) and pressed into a thin, transparent disk.
 - Attenuated Total Reflectance (ATR): A small amount of the solid sample is placed directly on the ATR crystal.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used.
- Acquisition: A background spectrum (of the empty sample compartment or pure KBr pellet) is first recorded and then subtracted from the sample spectrum.
- Processing: The resulting transmittance or absorbance spectrum is plotted as a function of wavenumber (cm^{-1}).

Data Summary

The following table summarizes the expected spectroscopic data for **Cyclopentyltriphenylphosphonium Bromide**.

Technique	Region	Expected Chemical Shift / Wavenumber	Assignment
^1H NMR	Aromatic	$\sim 7.5 - 8.0$ ppm (multiplet)	Phenyl protons
Aliphatic	Downfield multiplet	$\alpha\text{-CH}$ of cyclopentyl	
Aliphatic	$\sim 1.5 - 2.5$ ppm (multiplets)	$\beta, \gamma\text{-CH}_2$ of cyclopentyl	
^{13}C NMR	Aromatic	$\sim 115 - 135$ ppm	
Aliphatic	Downfield signal	$\alpha\text{-C}$ of cyclopentyl (with P-C coupling)	
Aliphatic	$\sim 25 - 35$ ppm	$\beta, \gamma\text{-C}$ of cyclopentyl	
^{31}P NMR	$\sim +20$ to $+40$ ppm	P^+	
IR	$> 3000\text{ cm}^{-1}$	Aromatic C-H stretch	
$< 3000\text{ cm}^{-1}$	Aliphatic C-H stretch		
$\sim 1435\text{-}1440\text{ cm}^{-1}$	P-Phenyl vibration		
$\sim 1100\text{-}1120\text{ cm}^{-1}$	P-C vibration		

Conclusion

The combination of ^1H , ^{13}C , and ^{31}P NMR, along with IR spectroscopy, provides a comprehensive and unambiguous characterization of **Cyclopentyltriphenylphosphonium Bromide**. The key diagnostic features are the characteristic signals in the ^{31}P NMR spectrum, the coupling of the phosphorus atom to the adjacent protons and carbons in the ^1H and ^{13}C NMR spectra, and the specific P-Phenyl and P-C vibrational bands in the IR spectrum. This guide provides the foundational knowledge for researchers to confidently synthesize, purify, and characterize this important chemical reagent.

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